Technical Monograph: 3-Hydroxycaprylic Acid (3-Hydroxyoctanoic Acid)[1][2][3]

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Compound of Interest

Compound Name:	*(3S)-3-hydroxyoctanoic acid*
CAS No.:	*33796-86-0*
Cat. No.:	*B1247225*

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Executive Summary

3-Hydroxycaprylic acid (3-hydroxyoctanoic acid; 3-HO) is a medium-chain

-hydroxy fatty acid of significant interest in pharmaceutical development, biopolymer engineering, and metabolic signaling.[1] Unlike simple fatty acids, the presence of a hydroxyl group at the

-carbon confers unique chirality and reactivity, making 3-HO a pivotal monomer for polyhydroxyalkanoates (PHAs)—biodegradable polyesters with thermoplastic properties.

Biologically, 3-HO has emerged as a specific endogenous ligand for the hydroxycarboxylic acid receptor 3 (HCA

/GPR109B), a G protein-coupled receptor found exclusively in humans and higher primates.[1] This interaction regulates lipolysis and immune responses, positioning 3-HO as a potential therapeutic target for metabolic disorders. This guide synthesizes the critical physical data, synthetic pathways, and analytical protocols required for high-level research and development.

Molecular Identity & Physicochemical Profile[2][4][5]

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3-HO exists as a chiral molecule.[2][1][3] The (R)-enantiomer is the predominant biological form, produced via fatty acid

-oxidation or bacterial biosynthesis. The racemic mixture is commonly used in non-stereospecific chemical applications.

Table 1: Core Chemical Identity

Parameter	Data
IUPAC Name	3-Hydroxyoctanoic acid
Common Synonyms	3-Hydroxycaprylic acid; -Hydroxyoctanoic acid
CAS Registry Numbers	14292-27-4 (Racemic)44987-72-6 ((R)-isomer)120659-38-3 (Polymer)
Molecular Formula	C H O
Molecular Weight	160.21 g/mol
SMILES	CCCCCC(O)CC(O)=O
Chirality	One chiral center at C3; (R)- and (S)-enantiomers

Table 2: Physical & Thermodynamic Properties

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Property	Value	Notes
Physical State	Crystalline solid or viscous liquid	Highly dependent on purity/enantiomeric excess.[1] Racemic mp 38–38.5°C [1].
Melting Point	38–38.5°C	Racemic form.[1]
Boiling Point	~288°C (Predicted)	Decomposes before boiling at atm pressure.[1]
Density	1.05 g/cm	Predicted at 20°C.
Solubility (Water)	~13.6 g/L	"Practically insoluble" in bulk; soluble in alkaline buffers.[1]
Solubility (Organic)	High	Soluble in ethanol, chloroform, methanol, DMSO.[1]
pKa	4.84	Typical for carboxylic acids; exists as anion at physiological pH.[1]
Optical Rotation		(c=1.9 in CHCl) for the (R)-enantiomer [2].[1]

Chemical Architecture & Synthesis[2][5]

The dual functionality of 3-HO (carboxylic acid + secondary alcohol) allows for diverse chemical transformations, including esterification, oxidation, and self-polymerization.[1]

Chemical Synthesis: The Reformatsky Reaction

While biological routes (via Pseudomonas sp.) are preferred for the pure (R)-enantiomer, chemical synthesis is robust for producing racemic 3-HO. The Reformatsky reaction is the gold standard, utilizing zinc to facilitate the addition of an

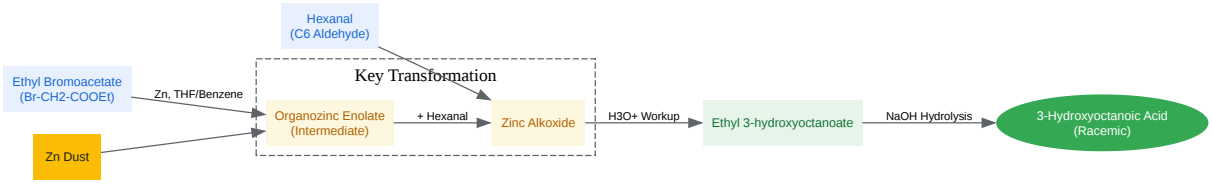
-bromoester to an aldehyde.

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Mechanism:

- Zinc Insertion: Zinc dust reacts with ethyl bromoacetate to form an organozinc enolate.
- Nucleophilic Addition: The enolate attacks hexanal (aldehyde).
- Hydrolysis: Acidic workup yields the

  -hydroxy ester, which is saponified to 3-HO.[1]



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Figure 1: Chemical synthesis of racemic 3-hydroxyoctanoic acid via the Reformatsky reaction.

Polymerization (PHA Synthesis)

In biological systems, 3-HO is polymerized into Poly(3-hydroxyoctanoate) [P(3HO)], a medium-chain-length PHA (mcl-PHA).[1][3]

- Properties: Elastomeric, low crystallinity, biodegradable.
- Application: Tissue engineering scaffolds, drug delivery vehicles.
- Depolymerization: P(3HO) can be hydrolyzed back to (R)-3-HO monomers using PHA depolymerases or acidic hydrolysis for analytical standards.[1]

Biological Significance & Signaling[5][8]

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3-HO is not merely a metabolic intermediate; it is a potent signaling molecule restricted to higher primates.[1]

Metabolic Origin

3-HO is generated during the

-oxidation of fatty acids.[1] In the liver, it can accumulate during fasting or ketogenic states.

HCA3 (GPR109B) Receptor Agonism

The HCA

receptor is a G

-coupled GPCR.[1][4] Unlike HCA

(which binds butyrate/nicotinic acid), HCA

is selectively activated by 3-hydroxy fatty acids with longer chains, specifically 3-HO.[1]

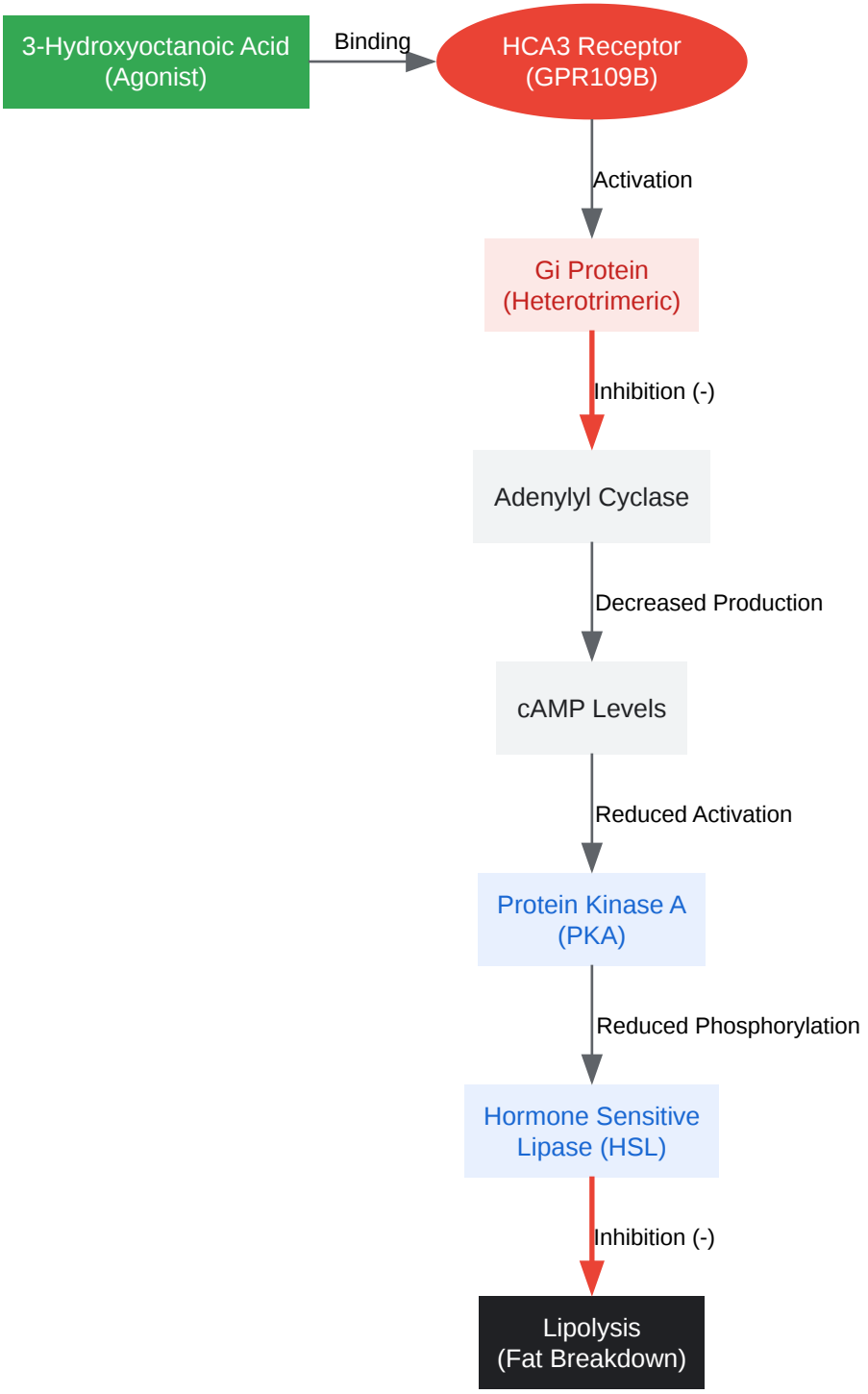
Signaling Cascade:

- Binding: 3-HO binds to HCA

  on adipocytes or immune cells.[1]
- G-Protein Activation: G

  subunit inhibits Adenylyl Cyclase (AC).[1]
- cAMP Reduction: Decreased cAMP levels reduce Protein Kinase A (PKA) activity.
- Lipolysis Inhibition: Reduced phosphorylation of Hormone Sensitive Lipase (HSL) inhibits the breakdown of triglycerides (negative feedback loop).

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Figure 2: Signal transduction pathway of HCA3 activation by 3-hydroxyoctanoic acid, leading to anti-lipolytic effects.[1][4][5][6]

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Analytical Methodologies

Accurate quantification of 3-HO requires separation from other

-hydroxy acids and enantiomeric resolution.[1]

Gas Chromatography-Mass Spectrometry (GC-MS)

This is the standard method for biological matrices.[1]

- Sample Prep: Acidification followed by extraction with ethyl acetate.
- Derivatization: Essential to increase volatility.
  - Reagent: BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS.[1]
  - Product: Bis-TMS derivative (carboxyl and hydroxyl silylation).[1]
- Column: DB-5ms or equivalent non-polar capillary column.[1]
- Detection: EI source; monitor characteristic fragment ions (m/z 117, 73, 75) [3].[3]

HPLC-UV/MS[2]

- Detection: UV detection is weak due to lack of chromophores (only carbonyl at ~210 nm).
- LC-MS/MS: Preferred for high sensitivity.[1]
  - Mode: Negative electrospray ionization (ESI-).
  - Transition: MRM monitoring of precursor [M-H]

    (m/z 159) to product ions (e.g., m/z 59 acetate fragment).[1]
  - Column: C18 Reverse Phase.

Experimental Protocol: Extraction & Derivatization

Objective: Isolation of 3-HO from plasma or culture media for GC-MS analysis.

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- Sample Acidification:
  - Add 100

    L of sample to a glass vial.
  - Add 10

    L of internal standard (e.g., 3-hydroxydecanoic acid).
  - Acidify to pH < 2 using 20

    L of 1M HCl.
- Liquid-Liquid Extraction:
  - Add 500

    L Ethyl Acetate.
  - Vortex vigorously for 1 min; Centrifuge at 3000 x g for 5 min.
  - Transfer organic (upper) layer to a clean vial.
  - Repeat extraction once; combine organic layers.
- Drying:
  - Evaporate solvent under a stream of Nitrogen (N

) at 40°C until dry.
- Derivatization:
  - Add 50

    L Pyridine and 50

    L BSTFA + 1% TMCS.
  - Incubate at 60°C for 30 minutes.

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- Analysis:
  - Inject 1

    L into GC-MS.

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